

Commercial availability of "2-Fluoro-2-methylpropan-1-amine"

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Compound of Interest

Compound Name: **2-Fluoro-2-methylpropan-1-amine**

Cat. No.: **B3195021**

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Technical Guide: 2-Fluoro-2-methylpropan-1-amine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Fluoro-2-methylpropan-1-amine**, a key building block in medicinal chemistry. The document details its commercial availability, physicochemical properties, and a representative synthetic protocol.

Commercial Availability

2-Fluoro-2-methylpropan-1-amine is primarily available commercially as its hydrochloride salt, ensuring greater stability and ease of handling. Several chemical suppliers offer this compound in various quantities, catering to both research and development needs.

Supplier	Product Name	CAS Number	Purity	Available Quantities
Sigma-Aldrich	2-Fluoro-2-methylpropan-1-amine hydrochloride	879001-63-5	97%	Custom synthesis
ChemUniverse	2-FLUORO-2-METHYLPROPA N-1-AMINE HYDROCHLORI DE	879001-63-5	95%	100mg, 250mg, 1g, Bulk
LGC Standards	2-Fluoro-2-methylpropan-1-amine Hydrochloride	879001-63-5	Custom synthesis	Custom synthesis
Sunway Pharm Ltd	2-Fluoro-2-methylpropan-1-amine Hydrochloride	879001-63-5	Not specified	Inquire for details
Synthonix	2-Fluoro-2-methylpropan-1-amine hydrochloride	879001-63-5	Not specified	Inquire for details

Physicochemical and Safety Data

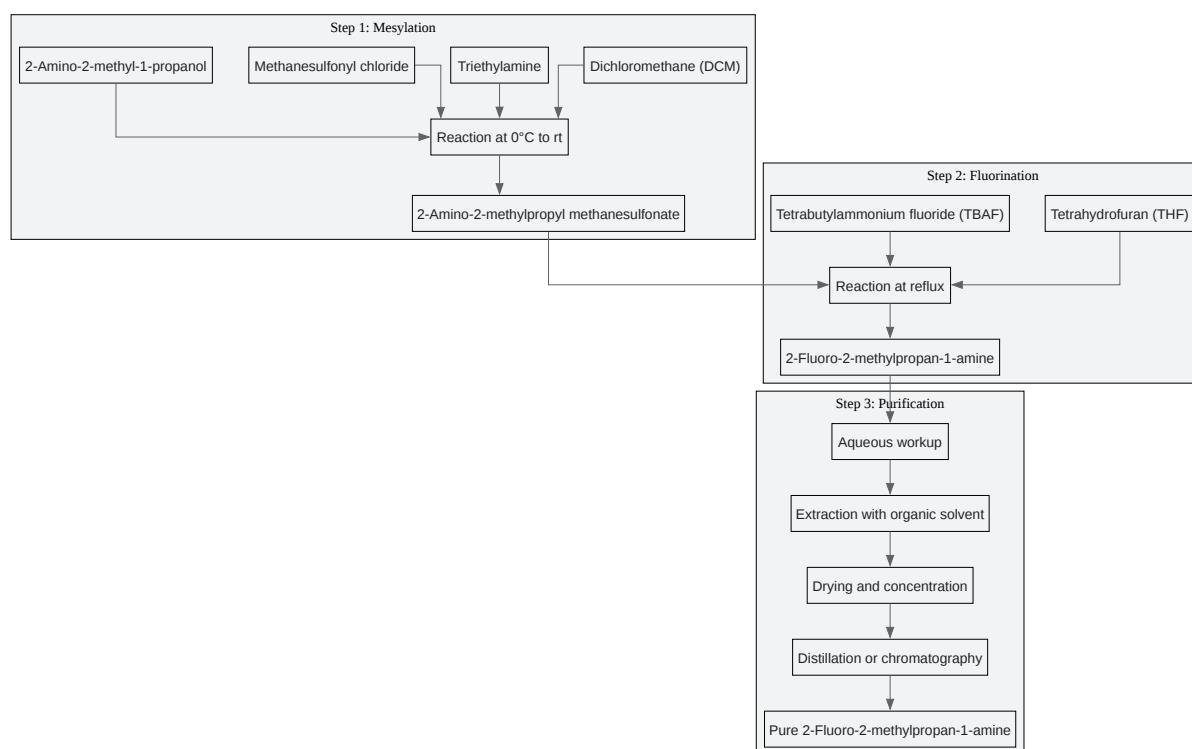
A summary of the key physicochemical properties and safety information for **2-Fluoro-2-methylpropan-1-amine** hydrochloride is provided below.

Property	Value	Source
Molecular Formula	C ₄ H ₁₁ ClFN	PubChem[1]
Molecular Weight	127.59 g/mol	PubChem[1]
Appearance	Solid	Sigma-Aldrich[2]
Purity	95% - 97%	ChemUniverse, Sigma-Aldrich[2][3]
Storage Temperature	4°C, sealed, away from moisture	Sigma-Aldrich[2]
Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	PubChem[1]
Precautionary Statements	P261, P264, P271, P280, P302+P352, P304+P340	Sigma-Aldrich[2]
Signal Word	Warning	Sigma-Aldrich[2]

Synthesis and Experimental Protocols

While specific, detailed protocols for the synthesis of **2-Fluoro-2-methylpropan-1-amine** are not readily available in peer-reviewed literature, a plausible synthetic route can be devised based on established fluorination and amination reactions of related compounds. The following protocol is a representative method.

Experimental Workflow: Synthesis of 2-Fluoro-2-methylpropan-1-amine



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References

- 1. 2-Fluoro-2-methyl-1-propanol | 3109-99-7 | FF61487 [biosynth.com]
- 2. 2-Fluoro-2-methylpropan-1-amine | C4H10FN | CID 55289631 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. CN103319382A - Preparation methods of 2-(amino)ethyl methyl sulfone salt and intermediate of 2-(amino)ethyl methyl sulfone salts - Google Patents [patents.google.com]
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